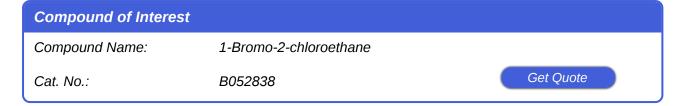


Material safety data sheet (MSDS) for 1-Bromo-2chloroethane

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An In-Depth Technical Guide to 1-Bromo-2chloroethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and experimental protocols associated with **1-Bromo-2-chloroethane** (CAS No. 107-04-0). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling, use, and management of this compound.

Chemical Identification and Properties

1-Bromo-2-chloroethane is a dihalogenated ethane with the molecular formula C₂H₄BrCl.[1] It is a colorless liquid with a characteristic sweet, chloroform-like odor.[1][2] This compound is primarily used as a solvent and an intermediate in organic synthesis.[2]

Physical and Chemical Properties

The key physical and chemical properties of **1-Bromo-2-chloroethane** are summarized in the table below.



Property	Value	Source	
Molecular Formula	C ₂ H ₄ BrCl	[1][2]	
Molecular Weight	143.41 g/mol	[1]	
Appearance	Clear, colorless liquid	[1][2]	
Odor	Sweet, chloroform-like	[1][2]	
Boiling Point	106-108 °C	[3]	
Melting Point	-16.6 °C		
Density	1.723 g/mL at 25 °C		
Solubility	Slightly soluble in water; soluble in ethanol, ether, and chloroform	[1]	
Vapor Pressure	32.6 mmHg at 25°C		
Refractive Index	1.4884 at 20°C	[2]	

Hazard Identification and Toxicological Information

1-Bromo-2-chloroethane is classified as a hazardous substance. It is toxic if swallowed, harmful in contact with skin or if inhaled, and causes skin and eye irritation.[1] Prolonged or repeated exposure may have adverse health effects, and it is suspected of causing genetic defects and cancer.[1]

GHS Hazard Classification



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	3	H301: Toxic if swallowed	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	
Carcinogenicity	1B	H350: May cause cancer	
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation	

Summary of Toxicological Data

Test	Species	Route	Result
LD50	Rat	Oral	64 mg/kg
Genotoxicity	in vitro	Bacterial and mammalian cells	Mutagenic
DNA Damage	Mouse	Intraperitoneal	Observed in liver cells

Note: The genotoxicity of **1-Bromo-2-chloroethane** is enhanced by metabolic activation, suggesting that its metabolites are DNA-reactive.[4]

Experimental Protocols Synthesis of 1-Bromo-2-chloroethane

A common laboratory-scale synthesis of **1-Bromo-2-chloroethane** involves the reaction of 2-chloroethanol with phosphorus tribromide.[3]



Materials:

- 2-Chloroethanol
- Phosphorus tribromide (PBr₃)
- 5% Sodium hydroxide (NaOH) solution
- Anhydrous sodium carbonate (Na₂CO₃)
- Reaction flask
- Stirring apparatus
- · Cooling bath
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a reaction flask cooled with a water bath, add 2-chloroethanol.
- While stirring, gradually add phosphorus tribromide, maintaining the reaction temperature between 20-30°C.[3]
- After the addition is complete, continue stirring at room temperature for 30 minutes.
- Heat the mixture to reflux for 1 hour.[3]
- · Cool the reaction mixture.
- Wash the crude product with a 5% sodium hydroxide solution, followed by water until the aqueous layer is neutral.[3]
- Separate the organic layer and dry it over anhydrous sodium carbonate.



Purify the crude product by fractional distillation, collecting the fraction at 106-108°C.[3]

Purification of 1-Bromo-2-chloroethane

For high-purity applications, commercial **1-Bromo-2-chloroethane** can be further purified.

Procedure:

- Wash the commercial product with concentrated sulfuric acid.
- Follow with a wash of distilled water.
- Neutralize with a dilute solution of sodium carbonate.
- Dry the product with calcium chloride.
- Fractionally distill the dried product.

Handling, Storage, and Disposal Safe Handling

Due to its hazardous nature, **1-Bromo-2-chloroethane** should be handled with strict safety precautions.

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.
- · Do not inhale vapors.
- Keep away from heat, sparks, and open flames.

Storage

Store **1-Bromo-2-chloroethane** in a tightly closed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials such as strong bases, strong oxidizing agents,



and magnesium.[1]

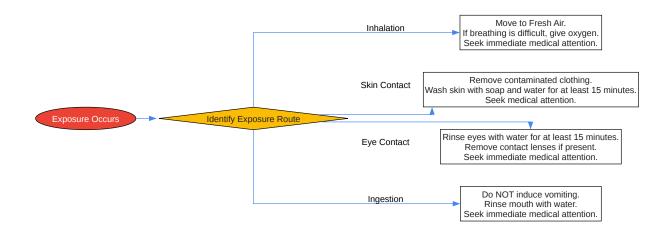
Disposal

Dispose of **1-Bromo-2-chloroethane** as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

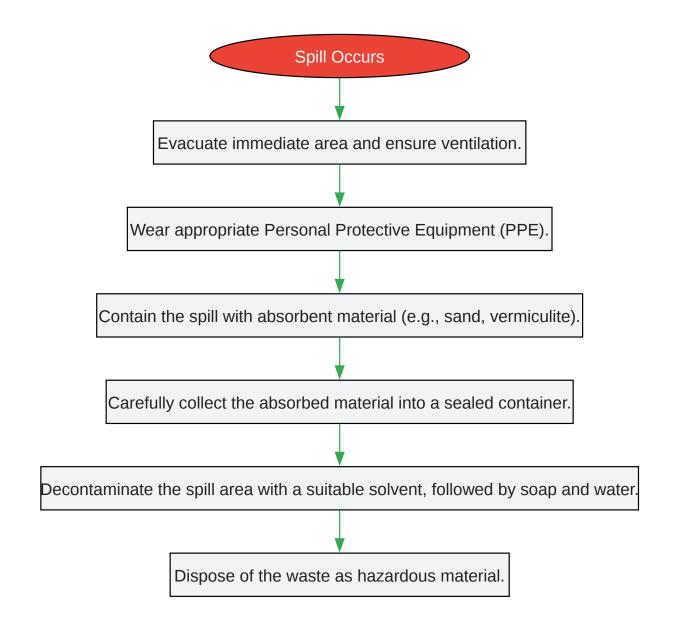
Emergency ProceduresFirst Aid Measures

The following diagram outlines the initial steps for responding to an exposure to **1-Bromo-2-chloroethane**.









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